

An In-depth Technical Guide to the Material Safety of Trioctylamine-d6

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Compound of Interest

Compound Name: Trioctylamine-d6

Cat. No.: B15558407

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This technical guide provides a comprehensive overview of the material safety data for **Trioctylamine-d6**. As a deuterated analog of Trioctylamine, specific safety data for **Trioctylamine-d6** is not readily available. Therefore, this document leverages the extensive safety and handling information for the non-deuterated form, Trioctylamine (CAS No. 1116-76-3), to provide a thorough guide for its safe use in research and development. The physicochemical properties of **Trioctylamine-d6** are expected to be very similar to its non-deuterated counterpart, with the primary difference being a slightly higher molecular weight due to the presence of deuterium atoms.

Physicochemical and Toxicological Properties

The following tables summarize the key physicochemical and toxicological properties of Trioctylamine. This data should be considered directly applicable for the safe handling and use of **Trioctylamine-d6**.

Table 1: Physicochemical Properties of Trioctylamine

Property	Value	Reference
Chemical Formula	C ₂₄ H ₅₁ N	[1][2]
Molecular Weight	353.68 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[4]
Odor	Characteristic, rotten-egg like	[1][5]
Melting Point	-34 °C / -29.2 °F	[2][5]
Boiling Point	365 - 367 °C / 689 - 692.6 °F @ 760 mmHg	[2][5]
Flash Point	> 163 °C / > 325.4 °F	[5]
Density	0.809 - 0.81 g/cm ³ at 20 °C	[1][5]
Solubility	Insoluble in water; soluble in organic solvents like chloroform, alcohols, and ethers.	[1][4]
Vapor Density	12.1	[5]
Autoignition Temperature	315 °C / 599 °F	[5]

Table 2: GHS Hazard Classification for Trioctylamine

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs through prolonged or repeated exposure
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Data compiled from multiple safety data sheets.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Safety and Handling

Given the hazardous nature of Trioctylamine, stringent safety protocols must be followed when handling **Trioctylamine-d6**. The following sections detail the necessary precautions.

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure personal safety.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield. Ensure eyewash stations are readily accessible. [5] [7]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and impervious clothing to prevent skin contact. [7]
Respiratory Protection	Use in a well-ventilated area. If exposure limits are likely to be exceeded, a NIOSH/MSHA approved respirator should be used. [5] [7]

Handling and Storage

Safe handling and storage practices are crucial to prevent accidents and maintain the integrity of the compound.

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[\[5\]](#) Use only in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#) Keep away from heat, sparks, and open flames.[\[9\]](#) Wash hands thoroughly after handling.[\[6\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[8\]](#) Keep under an inert atmosphere (e.g., nitrogen or argon) as the material is air and moisture-sensitive.[\[5\]](#)[\[8\]](#) Store locked up.[\[7\]](#)

First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[5][9]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.[5][9]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[5][9]

Experimental Protocols: Use as an Internal Standard in LC-MS

Trioctylamine-d6 is an ideal internal standard for the quantification of Trioctylamine and structurally related compounds in complex matrices using liquid chromatography-mass spectrometry (LC-MS).[9] Its key advantages include similar chemical and physical properties to the analyte and a distinct mass difference, allowing for accurate correction of variations during sample preparation and analysis.[7]

Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL):

- Analyte (Trioctylamine): Accurately weigh approximately 10 mg of Trioctylamine and dissolve it in 10 mL of a suitable organic solvent (e.g., methanol or acetonitrile).
- Internal Standard (**Trioctylamine-d6**): Accurately weigh approximately 10 mg of **Trioctylamine-d6** and dissolve it in 10 mL of the same organic solvent.
- Working Standard Solutions:
 - Prepare a series of calibration standards by serially diluting the analyte stock solution to achieve the desired concentration range.
 - Prepare a working internal standard solution by diluting the **Trioctylamine-d6** stock solution to a constant concentration (e.g., 100 ng/mL) with the same solvent.[\[9\]](#)

Sample Preparation

The choice of sample preparation method depends on the biological matrix. A known amount of the **Trioctylamine-d6** internal standard working solution is added to all samples, calibration standards, and quality control samples at the beginning of the preparation process.[\[4\]](#)

- Protein Precipitation (for plasma/serum):
 - To 50 μ L of the sample, add 150 μ L of the working internal standard solution prepared in acetonitrile.
 - Vortex for 1 minute to precipitate proteins.
 - Centrifuge at high speed (e.g., 10,000 x g) for 10 minutes.
 - Transfer the supernatant for LC-MS analysis.[\[9\]](#)
- Liquid-Liquid Extraction (for cleaner extracts):
 - To 100 μ L of the sample, add the working internal standard solution.
 - Add a basifying agent (e.g., 0.1 M NaOH) to ensure the amine is in its free base form.
 - Add an immiscible organic solvent (e.g., methyl tert-butyl ether).

- Vortex thoroughly and centrifuge to separate the layers.
- Transfer the organic layer, evaporate to dryness, and reconstitute in the mobile phase.[\[9\]](#)
- Solid-Phase Extraction (for low detection limits):
 - Condition a suitable SPE cartridge.
 - Load the sample (pre-treated and spiked with the internal standard).
 - Wash the cartridge to remove interferences.
 - Elute the analyte and internal standard with an appropriate solvent.
 - Evaporate the eluate and reconstitute in the mobile phase.[\[10\]](#)

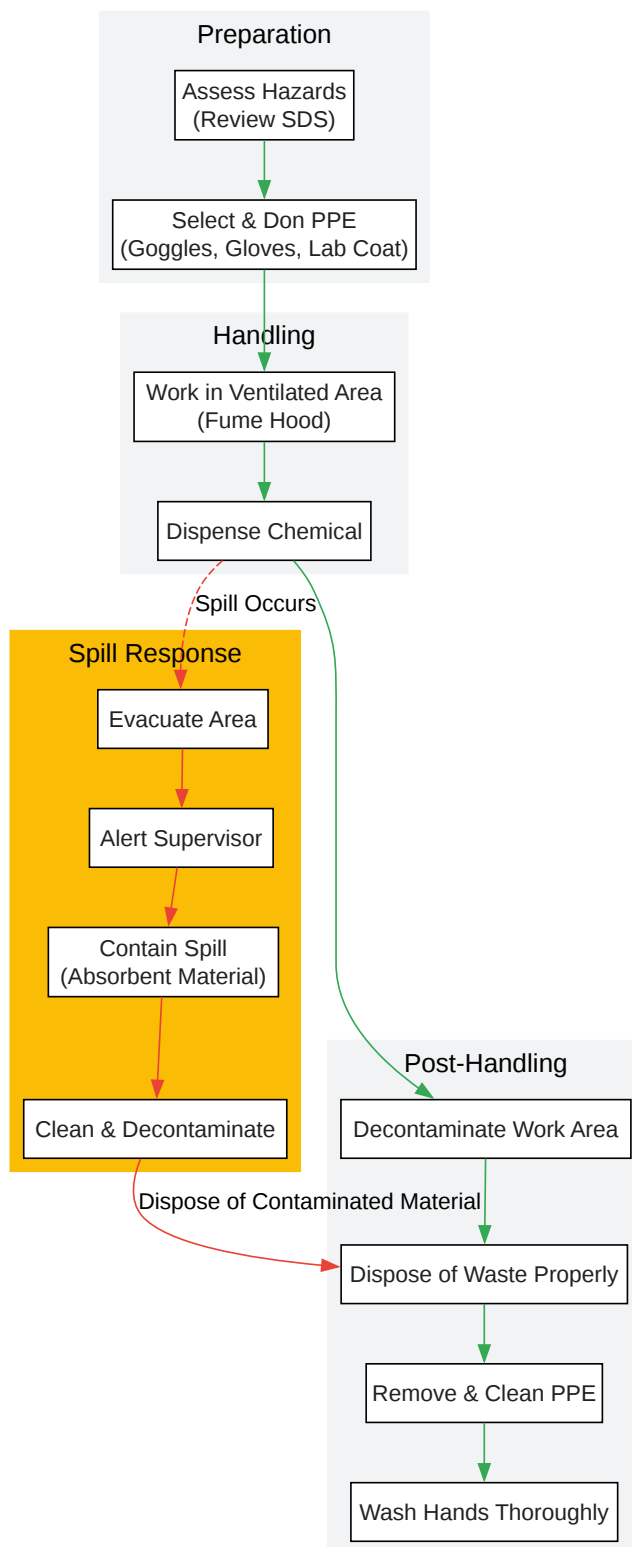
LC-MS/MS Analysis

- Chromatography: Use a suitable C18 reversed-phase column with a gradient elution of mobile phases such as water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor the specific precursor-to-product ion transitions for both Trioctylamine and **Trioctylamine-d6** using Multiple Reaction Monitoring (MRM).[\[7\]](#)
- Quantification: Calculate the peak area ratio of the analyte to the internal standard. Determine the concentration of the analyte in unknown samples by comparing this ratio to the calibration curve generated from the standards.[\[7\]](#)

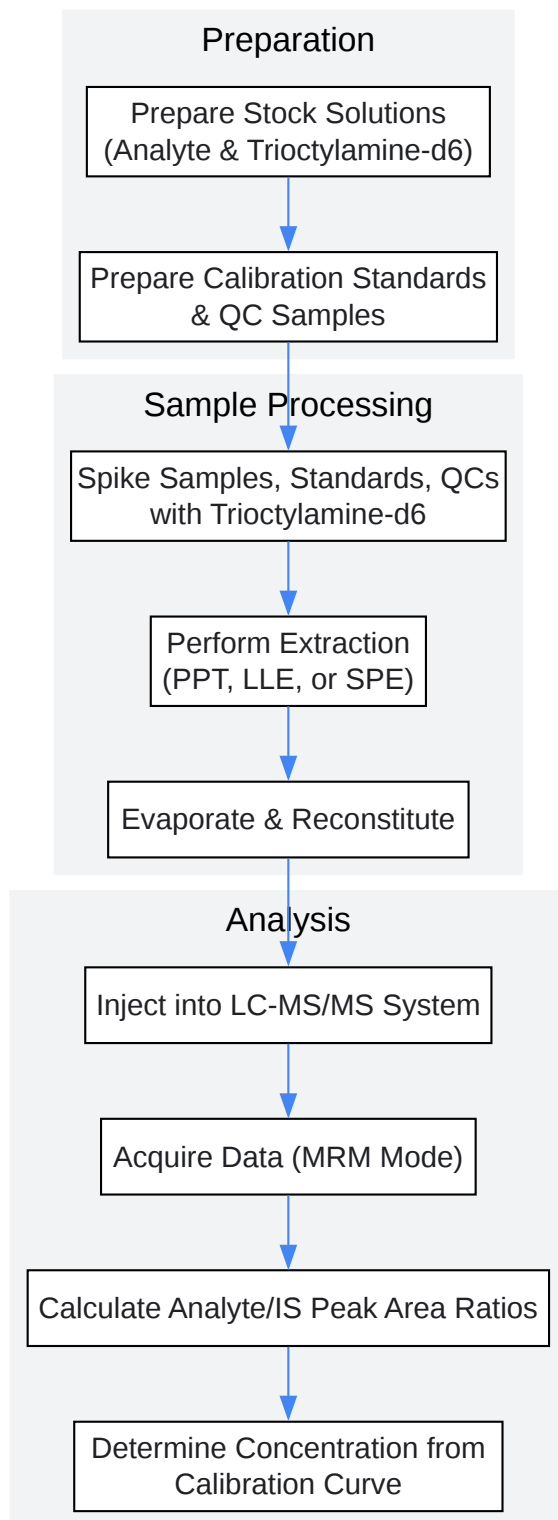
Visualized Workflows

The following diagrams illustrate key workflows for handling **Trioctylamine-d6** and its application in quantitative analysis.

Safe Handling Workflow for Trioctylamine-d6

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **Trioctylamine-d6**.

Quantitative Analysis Workflow using Trioctylamine-d6 IS



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Caption: Workflow for quantitative analysis using an internal standard.

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